

Solubility of Strontium Succinate in Aqueous Solutions: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Strontium succinate*

Cat. No.: *B1245921*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the current understanding of the aqueous solubility of **strontium succinate**. Due to a notable lack of specific quantitative data in publicly available scientific literature, this guide also incorporates data from a closely related strontium-containing pharmaceutical, strontium ranelate, to provide context. Furthermore, it details established experimental protocols for determining the solubility of sparingly soluble salts and quantifying strontium in solution, which are directly applicable to **strontium succinate**.

Quantitative Solubility Data

Direct and precise quantitative solubility data for **strontium succinate**, such as a solubility product constant (K_{sp}) or specific solubility values in g/L or mol/L at various temperatures, are not readily available in peer-reviewed literature. However, a patent for water-soluble strontium salts for the treatment of bone conditions states that **strontium succinate** has a water-solubility in the range of 1 g/L to 100 g/L at room temperature.^[1] This broad range suggests that **strontium succinate** is likely sparingly to slightly soluble in water.

For comparative purposes, the European Medicines Agency (EMA) provides specific solubility data for strontium ranelate, the active ingredient in the osteoporosis medication Protelos/Osseor. Strontium ranelate is a strontium salt of ranelic acid, a dicarboxylic acid, making it structurally analogous to **strontium succinate**.

Table 1: Aqueous Solubility of Strontium Ranelate[2]

| Compound | Solubility in Water (at 25°C) |
|--------------------|-------------------------------|
| Strontium Ranelate | 800 mg/L |

This value for strontium ranelate falls within the broader range provided for **strontium succinate** and may serve as a useful, albeit approximate, reference point for researchers.

Experimental Protocols for Solubility Determination

The following are detailed methodologies for key experiments that can be employed to determine the aqueous solubility of **strontium succinate**.

Equilibrium Solubility Determination (Shake-Flask Method)

This is a standard method for determining the thermodynamic solubility of a compound.

Methodology:

- **Preparation of Saturated Solution:** An excess amount of solid **strontium succinate** is added to a known volume of deionized water in a sealed, thermostatically controlled vessel.
- **Equilibration:** The suspension is agitated (e.g., using a magnetic stirrer or orbital shaker) at a constant temperature for a sufficient period to ensure equilibrium is reached. A preliminary kinetics study is recommended to determine the time to reach equilibrium.
- **Phase Separation:** The undissolved solid is separated from the saturated solution by centrifugation and/or filtration through a non-adsorptive filter (e.g., a 0.22 µm PVDF syringe filter).
- **Quantification of Dissolved Strontium:** The concentration of strontium in the clear, saturated filtrate is determined using a suitable analytical technique (see Section 3).
- **Calculation:** The solubility is expressed in units such as g/L or mol/L.

Intrinsic Dissolution Rate (IDR) Measurement

IDR is a measure of the dissolution rate of a pure substance under constant surface area conditions and is a critical parameter in pharmaceutical development.

Methodology:

- **Compact Preparation:** A known mass of **strontium succinate** powder is compressed into a pellet of a specific surface area using a hydraulic press.
- **Dissolution Apparatus:** The pellet is placed in a holder that exposes only one face of the compact to the dissolution medium.
- **Dissolution Test:** The holder is immersed in a known volume of dissolution medium (e.g., deionized water) maintained at a constant temperature and stirring rate.
- **Sampling:** Aliquots of the dissolution medium are withdrawn at predetermined time intervals.
- **Analysis:** The concentration of dissolved strontium in each aliquot is determined.
- **Calculation:** The IDR is calculated from the slope of the linear portion of the cumulative amount of drug dissolved per unit area versus time plot.

Analytical Methods for Strontium Quantification

Accurate quantification of strontium in aqueous solutions is essential for solubility and dissolution studies.

Inductively Coupled Plasma - Atomic Emission Spectrometry (ICP-AES)

ICP-AES is a highly sensitive and specific method for elemental analysis.

Methodology:

- **Sample Preparation:** The aqueous sample containing dissolved strontium is appropriately diluted with deionized water or a suitable matrix-matching solution.

- **Standard Preparation:** A series of calibration standards of known strontium concentrations are prepared.
- **Analysis:** The samples and standards are introduced into the plasma, and the intensity of the emitted light at a characteristic wavelength for strontium is measured.
- **Quantification:** The concentration of strontium in the sample is determined by comparing its emission intensity to the calibration curve generated from the standards.

Flame Photometry

Flame photometry is a simpler and less expensive alternative to ICP-AES for the determination of alkali and alkaline earth metals.

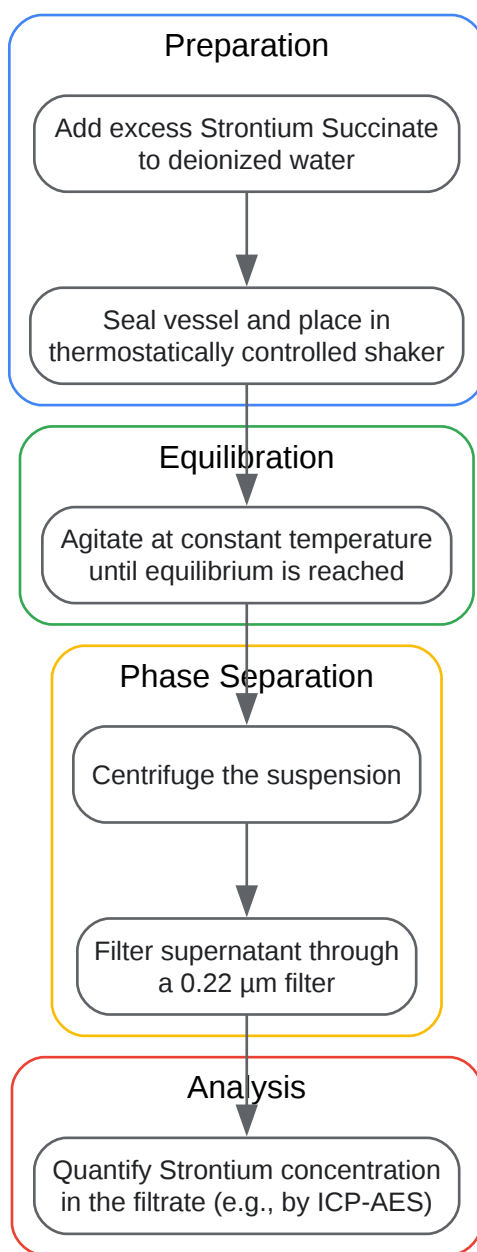
Methodology:

- **Sample and Standard Preparation:** Similar to ICP-AES, samples are diluted as needed, and a series of calibration standards are prepared.
- **Analysis:** The solution is aspirated into a flame, and the intensity of the light emitted by the excited strontium atoms is measured using a specific filter.
- **Quantification:** The strontium concentration is determined from a calibration curve.

Diagrams

Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the equilibrium solubility of **strontium succinate**.



[Click to download full resolution via product page](#)

Caption: Workflow for Equilibrium Solubility Determination.

Dissolution and Dissociation of Strontium Succinate

The following diagram illustrates the dissolution and subsequent dissociation of **strontium succinate** in an aqueous solution.



[Click to download full resolution via product page](#)

Caption: Dissolution and Dissociation Pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. US7595342B2 - Water-soluble strontium salts for use in treatment of cartilage and/or bone conditions - Google Patents [patents.google.com]
- 2. ema.europa.eu [ema.europa.eu]
- To cite this document: BenchChem. [Solubility of Strontium Succinate in Aqueous Solutions: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1245921#solubility-of-strontium-succinate-in-aqueous-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com